

PF-06655075 solubility and preparation of stock solutions

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Compound of Interest

Compound Name: PF-06655075

Cat. No.: B12382340

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PF-06655075 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, stock solution preparation, and handling of **PF-06655075**.

Frequently Asked Questions (FAQs)

Q1: What is **PF-06655075**?

A1: **PF-06655075** is a novel, non-brain-penetrant agonist of the oxytocin receptor (OTR).^{[1][2][3][4]} It exhibits increased selectivity for the OTR and enhanced pharmacokinetic stability compared to native oxytocin.^[1] Its primary use in research is as a tool compound to investigate the peripheral effects of oxytocin receptor activation.

Q2: What is the mechanism of action of **PF-06655075**?

A2: **PF-06655075** functions by binding to and activating the oxytocin receptor, which is a G-protein coupled receptor (GPCR). Activation of the OTR primarily couples to Gαq proteins, leading to the activation of phospholipase C (PLC). This initiates a signaling cascade involving the production of inositol trisphosphate (IP3), subsequent mobilization of intracellular calcium, and activation of downstream pathways such as the MAP kinase and Rho kinase pathways.

Q3: How should I store **PF-06655075**?

A3: Proper storage is crucial to maintain the stability and activity of **PF-06655075**. Recommendations for both the solid form and solutions are provided in the table below.

Data Presentation: Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Store in a dry, dark place.
	4°C	2 years	For shorter-term storage.
Stock Solution	-80°C	6 months	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.
	-20°C	1 month	Suitable for short-term storage. Aliquot to minimize degradation.

Solubility of PF-06655075

While specific quantitative solubility data for **PF-06655075** is not readily available in public literature, based on its peptide-like structure and information from suppliers, the following provides guidance on its solubility in common laboratory solvents. It is always recommended to test the solubility of a small amount of the compound first.

Solvent	Anticipated Solubility	Notes
DMSO	Likely soluble	DMSO is a common solvent for peptide-based compounds. Solubility of similar compounds can be ≥ 20 mg/mL.
Ethanol	Sparingly soluble to insoluble	Solubility in ethanol is expected to be limited.
Water	Sparingly soluble to insoluble	As a peptide, solubility in neutral water is likely low. Solubility may be improved in slightly acidic or basic aqueous solutions depending on the peptide's isoelectric point.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **PF-06655075** (Molecular Weight: Assume ~1000 g/mol for calculation purposes; please refer to the manufacturer's certificate of analysis for the exact molecular weight).

Materials:

- **PF-06655075** powder
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

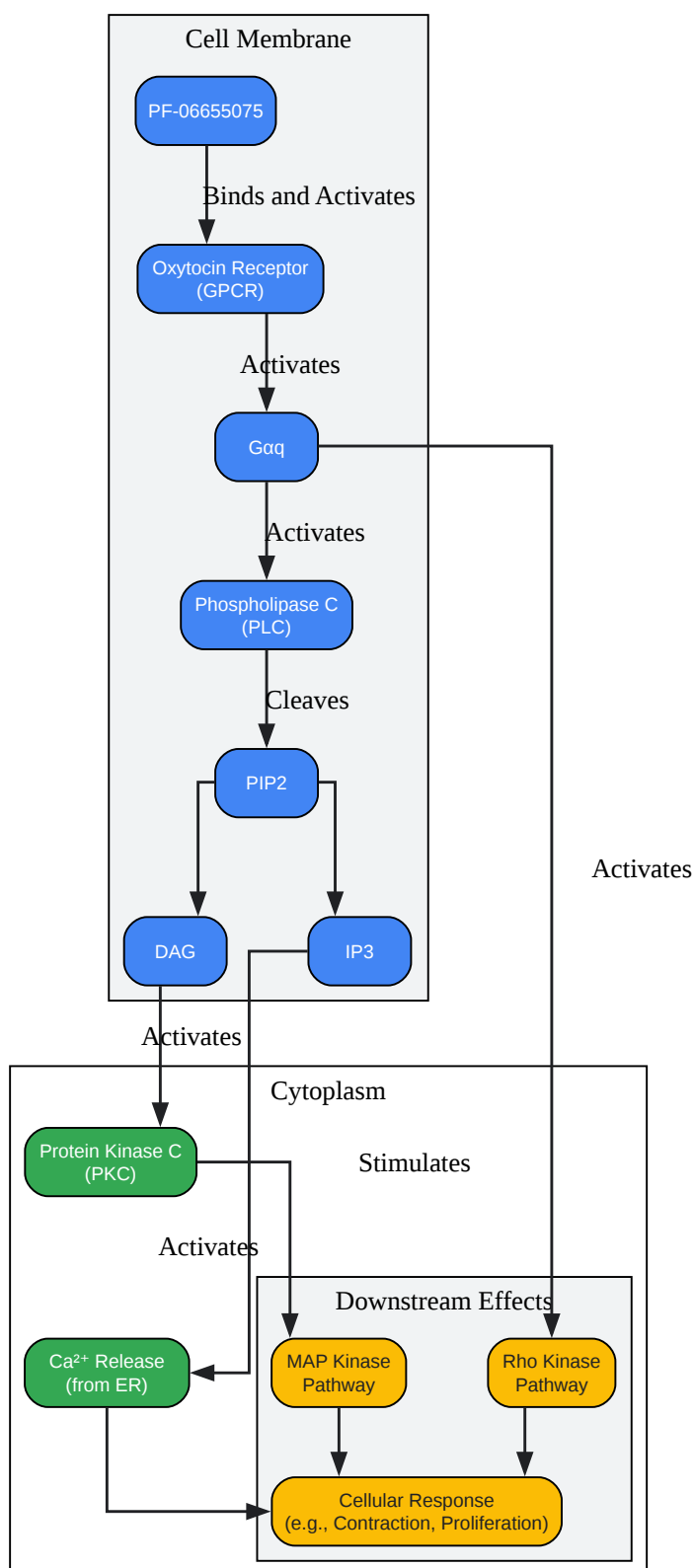
- **Equilibrate:** Allow the vial of **PF-06655075** powder to warm to room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of **PF-06655075** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 1 mg of the compound (assuming a molecular weight of 1000 g/mol).
- **Add Solvent:** Add the calculated volume of DMSO to the microcentrifuge tube. For 1 mg of powder, add 100 μ L of DMSO to achieve a 10 mM concentration.
- **Dissolve:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
- **Store:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound does not dissolve	Insufficient solvent volume or poor solubility in the chosen solvent.	- Increase the volume of the solvent. - Gently warm the solution (e.g., 37°C water bath). - Try sonicating the solution for a short period. - If using an aqueous solvent, try adjusting the pH slightly.
Precipitation upon dilution in aqueous buffer	The compound is not soluble in the aqueous buffer at the final concentration.	- Decrease the final concentration of the compound in the aqueous buffer. - Add the DMSO stock solution to the aqueous buffer slowly while vortexing to ensure rapid mixing. - Consider using a co-solvent in your final aqueous solution if your experimental system allows.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	- Always use freshly prepared dilutions from the stock solution for each experiment. - Avoid repeated freeze-thaw cycles by preparing single-use aliquots of the stock solution. - Ensure the compound is stored at the recommended temperature and protected from light.

Visualizations

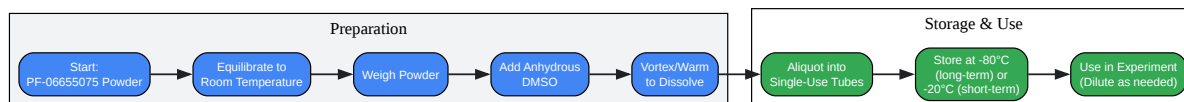
Signaling Pathway of PF-06655075 via the Oxytocin Receptor



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Caption: **PF-06655075** activates the OTR, leading to downstream signaling cascades.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing and storing **PF-06655075** stock solutions.

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References

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